

A Technical Guide to the Physicochemical Properties of 4-tert-Butylbenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physicochemical properties of **4-tert-butylbenzaldehyde**, a crucial intermediate in the synthesis of various compounds. This document outlines its refractive index and density, details the experimental protocols for their measurement, and presents this data in a clear, accessible format for laboratory and research applications.

Core Physicochemical Data

The refractive index and density are fundamental physical constants that are essential for the identification, purity assessment, and quality control of **4-tert-butylbenzaldehyde**. These properties are summarized below.

Physicochemical Property	Value	Temperature (°C)
Refractive Index (n/D)	1.53 (lit.)[1][2]	20
1.5260-1.5310[3][4][5]	20	
1.5285[6]	Not Specified	_
Density	0.97 g/mL (lit.)[1][2][6]	25
0.97[7]	Not Specified	



Experimental Protocols

Accurate determination of the refractive index and density is paramount for ensuring the quality and consistency of **4-tert-butylbenzaldehyde** used in research and development. The following sections detail the standard methodologies for these measurements.

Measurement of Refractive Index

The refractive index of a liquid, such as **4-tert-butylbenzaldehyde**, is typically measured using a refractometer, most commonly an Abbé refractometer.

Methodology:

- Calibration: Calibrate the refractometer using a standard liquid with a known refractive index at a specific temperature (e.g., distilled water).
- Temperature Control: Ensure the refractometer's prisms are maintained at a constant temperature, typically 20°C, using a circulating water bath.
- Sample Application: Apply a few drops of 4-tert-butylbenzaldehyde to the surface of the lower prism.
- Measurement: Close the prisms and adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- Reading: Read the refractive index value directly from the instrument's scale.
- Cleaning: Thoroughly clean the prism surfaces with a suitable solvent (e.g., ethanol or isopropanol) and a soft lens tissue after each measurement.

Measurement of Density

The density of a liquid can be determined using several methods, with the use of a pycnometer or a digital density meter being the most common and accurate.

Methodology using a Pycnometer:

• Cleaning and Drying: Thoroughly clean and dry an empty pycnometer of a known volume.

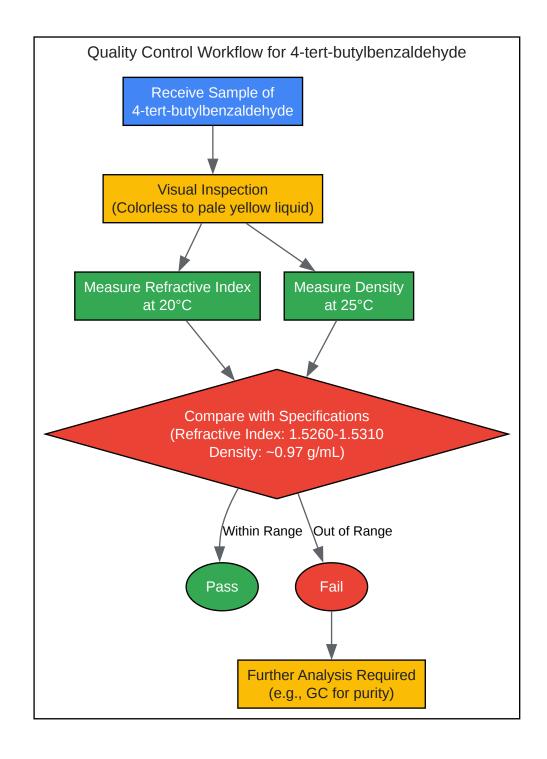


- Weighing the Empty Pycnometer: Accurately weigh the empty, dry pycnometer (m1).
- Filling with Sample: Fill the pycnometer with **4-tert-butylbenzaldehyde**, ensuring no air bubbles are present. The temperature of the sample should be equilibrated to 25°C in a water bath.
- Weighing the Filled Pycnometer: Weigh the pycnometer filled with the sample (m2).
- Calculation: The density (ρ) is calculated using the following formula: $\rho = (m_2 m_1) / V$ where V is the volume of the pycnometer.

Logical Workflow for Quality Control

The following diagram illustrates a typical workflow for the quality control of **4-tert-butylbenzaldehyde**, incorporating the measurement of its refractive index and density.





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Caption: Quality control workflow for **4-tert-butylbenzaldehyde**.



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